

An In-depth Technical Guide to C18 Globotriaosylceramide-d3

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Compound of Interest

Compound Name: C18 Globotriaosylceramide-d3

Cat. No.: B15598264

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **C18 Globotriaosylceramide-d3** (Gb3-d3), a critical internal standard for the quantification of its unlabeled counterpart, C18 Globotriaosylceramide (Gb3). Gb3 is a significant biomarker in the diagnosis and monitoring of Fabry disease and plays a role in various cellular signaling pathways. This document outlines the physicochemical properties, analytical methodologies, and biological relevance of Gb3, with a focus on providing practical information for laboratory applications.

Physicochemical Properties

C18 Globotriaosylceramide-d3 is a deuterated form of C18 Globotriaosylceramide, an endogenous glycosphingolipid. The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification, as it is chemically identical to the endogenous analyte but mass-shifted.

Property	Value	Reference
Formal Name	N-((2S,3R,E)-1-(((2R,3R,4R,5S,6R)-5-(((2S,3R,4R,5R,6R)-3,4-dihydroxy-6-(hydroxymethyl)-5-(((2R,3R,4S,5R,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)tetrahydro-2H-pyran-2-yl)oxy)tetrahydro-2H-pyran-2-yl)oxy)-3,4-dihydroxy-6-(hydroxymethyl)tetrahydro-2H-pyran-2-yl)oxy)-3-hydroxyoctadec-4-en-2-yl)octadecanamide-d3	[1]
Synonyms	N-ω-CD3-Octadecanoyl-ceramide Trihexoside, Galα1-4Galβ1-4Glcβ-Cer(d18:1/18:0)d3, Gb3(d18:1/18:0-d3)	[1][2][3]
Molecular Formula	C ₅₄ H ₉₈ D ₃ NO ₁₈	[1]
Formula Weight	1055.4	[1]
Purity	≥99% deuterated forms (d1-d3)	[1][3]
Formulation	A solid	[1]
Solubility	Chloroform:Methanol (2:1), DMSO	[1]
Storage	-20°C	[1]
Stability	≥ 4 years	[1]

A Certificate of Analysis for a specific batch provides the following quality control results:

Test	Result
Mass Spec	M+Cl: 1089.6
HPLC Purity	98.0 %
TLC Purity	98 %

Data from a representative Certificate of Analysis.[\[4\]](#)

Experimental Protocols

Quantification of Globotriaosylceramide in Plasma and Urine by Mass Spectrometry

This protocol provides a method for the quantification of total Gb3 in biological matrices using **C18 Globotriaosylceramide-d3** as an internal standard.

1. Sample Preparation:

- Liquid Extraction/Protein Precipitation: To purify Gb3 from plasma or urine, a combination of liquid extraction and protein precipitation is employed.[\[5\]](#)
- Solid-Phase Extraction (SPE): Further purification of Gb3 is achieved using SPE.[\[5\]](#)

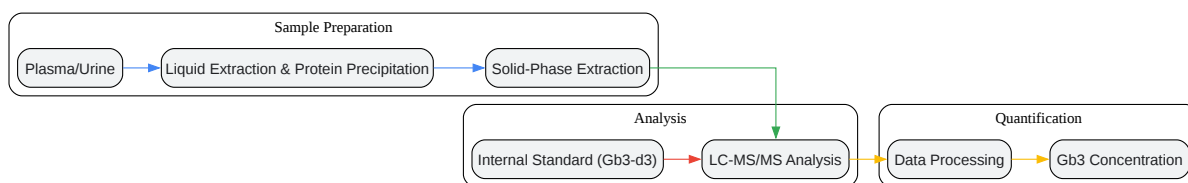
2. Mass Spectrometry Analysis:

- Instrumentation: A liquid chromatography-quadrupole-time-of-flight (LC-Q-TOF) mass spectrometer or a system capable of flow-injection analysis electrospray mass spectrometry (ESI-MS) with multi-reaction-monitoring can be used.[\[5\]](#)[\[6\]](#)
- Ionization Mode: Electrospray ionization (ESI) in positive mode is typically used.[\[6\]](#)
- MS Conditions (Example):[\[6\]](#)
 - Source Temperature: 500°C
 - Curtain Gas Flow: 30 L/min

- Ion Spray Voltage: 5500 V
- Declustering Potential: 100 V
- Collision Energy: 66 V
- Calibration: Calibration is performed using the standard addition method with a known concentration of the internal standard.[5]

3. Data Analysis:

- The total concentration of Gb3 is calculated by monitoring the most abundant isoforms.[5]



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Experimental workflow for Gb3 quantification.

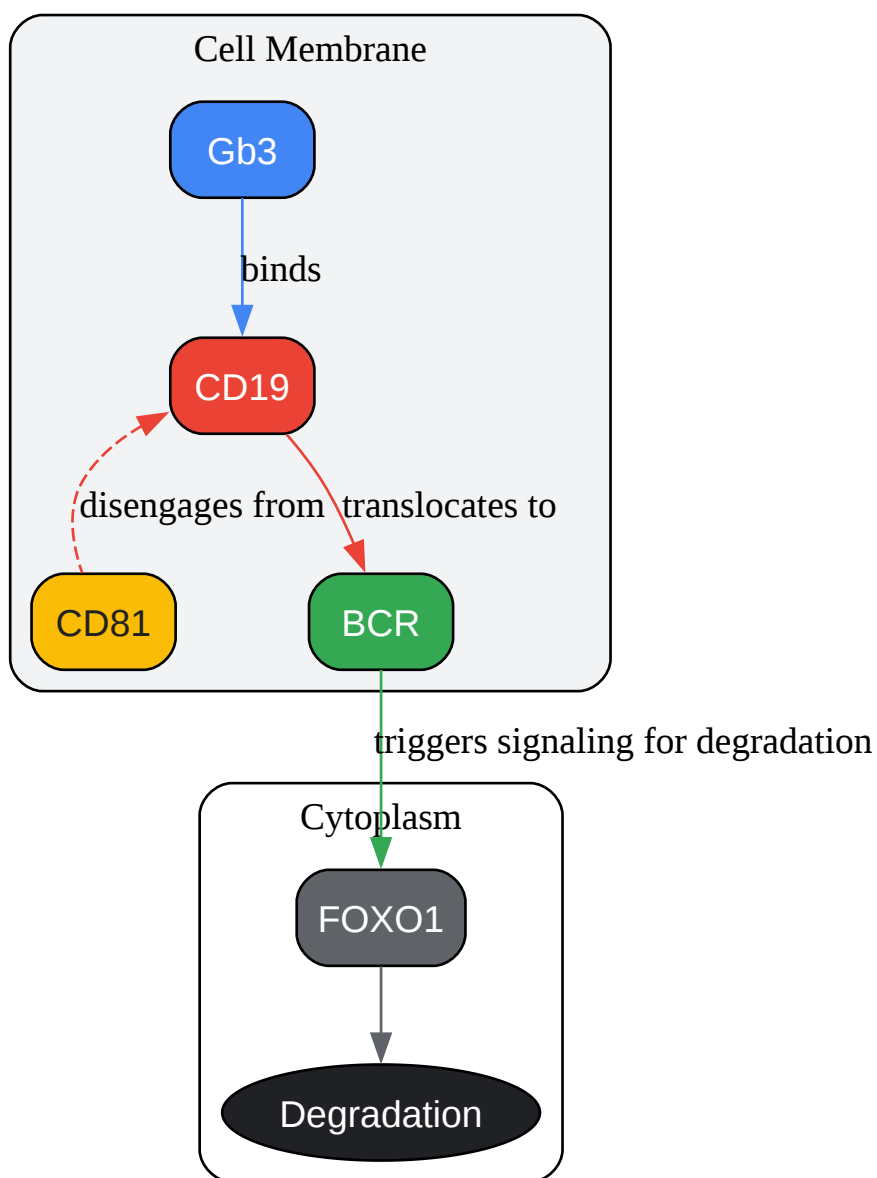
Biological Significance and Signaling Pathways

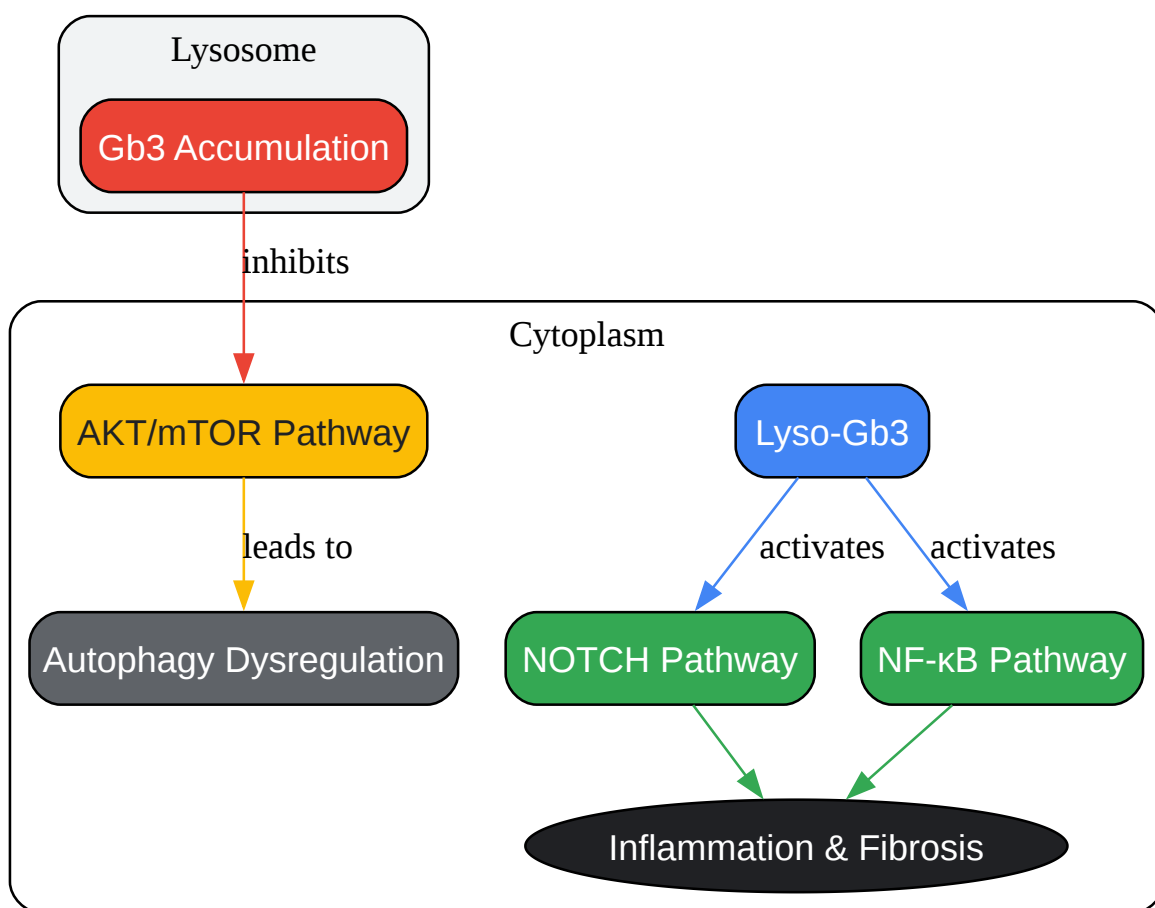
Globotriaosylceramide is not merely a biomarker for Fabry disease; it is an active participant in crucial cellular signaling pathways, particularly in the context of immunology and endothelial function.

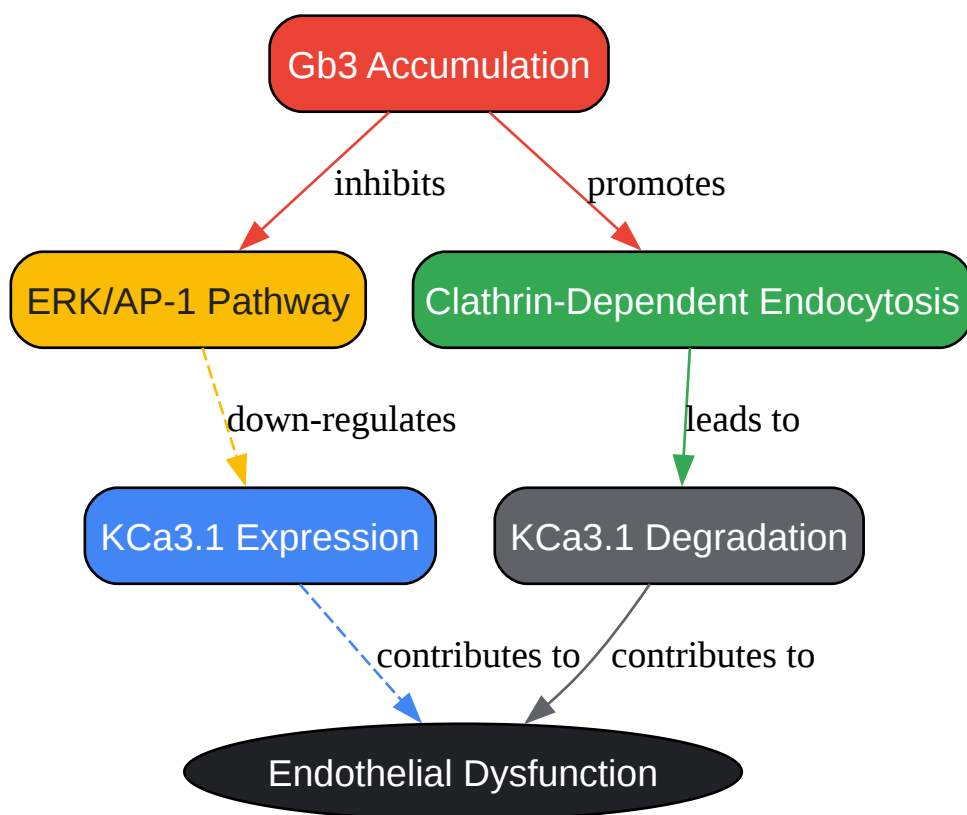
Role in Germinal Center B Cell Responses

Gb3 is essential for the production of high-affinity antibodies by germinal center (GC) B cells.[7] It functions by binding to CD19, which disrupts the interaction between CD19 and its

chaperone CD81. This allows CD19 to translocate to the B cell receptor (BCR) complex, triggering a signaling cascade that leads to the degradation of the FOXO1 transcription factor. The reduction in FOXO1 facilitates the transition of GC B cells from the dark zone (proliferation and somatic hypermutation) to the light zone (selection).^[7]







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